

Essential Safety and Operational Guide for 3-Chloro-5-nitrophenol

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Compound of Interest

Compound Name: 3-Chloro-5-nitrophenol

Cat. No.: B182748

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This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **3-Chloro-5-nitrophenol** in a laboratory setting. It is intended for researchers, scientists, and professionals in drug development.

Chemical Identifier:

- Name: **3-Chloro-5-nitrophenol**
- CAS Number: 618-63-3
- Molecular Formula: $C_6H_4ClNO_3$ [1][2]
- Molecular Weight: 173.55 g/mol [1]

Hazard Identification and Safety Summary

3-Chloro-5-nitrophenol is a hazardous substance that requires careful handling to avoid adverse health effects. The primary hazards are:

- Skin Irritation: Causes skin irritation. [1]
- Serious Eye Irritation: Causes serious eye damage. [1][3]
- Respiratory Irritation: May cause respiratory irritation. [1]

- Harmful if Swallowed: Harmful if swallowed.[3]

GHS Hazard Statements: H302, H315, H317, H318, H410[4]

Physical & Chemical Properties	Data
Physical Form	Solid[4]
Melting Point	147 °C[5]
Boiling Point	288.4 ± 25.0 °C at 760 mmHg
Storage Temperature	Room temperature, in an inert atmosphere[4][5]

Personal Protective Equipment (PPE)

Strict adherence to the following PPE requirements is mandatory when handling **3-Chloro-5-nitrophenol**.

Protection Type	Specific Recommendations
Eye and Face Protection	Wear chemical safety goggles and a face shield. [3][6]
Hand Protection	Wear chemical-resistant gloves (e.g., neoprene or silver shield). Double-gloving is recommended. Nitrile gloves are not recommended for prolonged contact.[6]
Body Protection	Wear a lab coat, and for larger quantities, a chemical-resistant apron.
Respiratory Protection	Use in a well-ventilated area or a chemical fume hood. If dust is generated, a respirator with an appropriate filter (e.g., P2) is required.[3]

Operational Plan: Step-by-Step Handling Procedures

1. Preparation and Engineering Controls:

- Always handle **3-Chloro-5-nitrophenol** in a certified chemical fume hood to minimize inhalation exposure.[6]
- Ensure an emergency eyewash station and safety shower are accessible within 10 seconds of the work area.[6]
- Never work alone when handling this chemical.[6]
- Keep the container tightly closed when not in use and store in a dry, well-ventilated place.[3]

2. Weighing and Transfer:

- Dispense the solid chemical carefully to avoid generating dust.
- Use a spatula for transfers.
- If weighing on a balance, do so within the fume hood or in a ventilated balance enclosure.

3. Dissolving and Solution Preparation:

- When preparing solutions, slowly add the **3-Chloro-5-nitrophenol** to the solvent to prevent splashing.
- If the process generates heat, use a cooling bath to control the temperature.

4. Post-Handling:

- Thoroughly wash hands and forearms with soap and water after handling, even if gloves were worn.[3]
- Clean the work area, including any contaminated surfaces, with an appropriate solvent and then with soap and water.

Emergency Procedures

In Case of Exposure:

Exposure Route	First Aid Measures
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.[3][7]
Skin Contact	Immediately remove all contaminated clothing. Wash skin with plenty of soap and water for at least 15 minutes. If irritation persists, seek medical attention.[3][8] For significant exposure, consider using polyethylene glycol (PEG) if available.[6]
Inhalation	Move the person to fresh air. If breathing is difficult, provide oxygen. If breathing has stopped, give artificial respiration. Seek immediate medical attention.[8]
Ingestion	Do NOT induce vomiting. If the person is conscious, rinse their mouth with water and give them two glasses of water to drink. Seek immediate medical attention.[3]

Spill Response:

- Evacuate the immediate area.
- Wear appropriate PPE, including respiratory protection.
- For small spills, carefully sweep up the solid material, avoiding dust generation, and place it in a labeled hazardous waste container.
- For liquid spills, absorb with an inert material (e.g., vermiculite, sand) and place in a labeled hazardous waste container.
- Clean the spill area with a suitable solvent, followed by soap and water.

- Do not let the product enter drains.[3]

Disposal Plan

All waste containing **3-Chloro-5-nitrophenol** must be treated as hazardous waste.

Waste Collection:

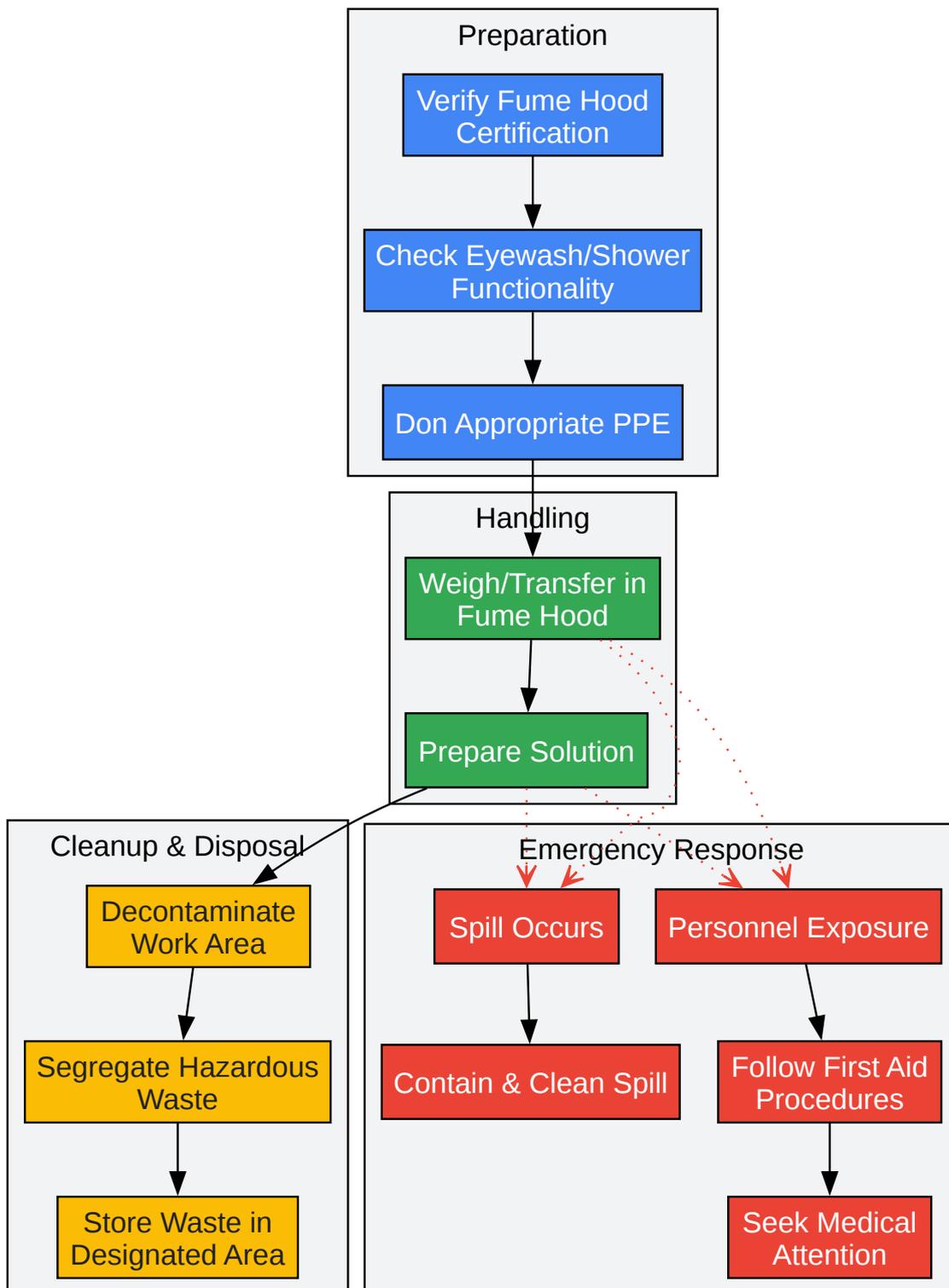
- Collect all solid waste, contaminated labware (e.g., pipette tips, gloves), and solutions in separate, clearly labeled, and sealed hazardous waste containers.[9][10]
- The container must be labeled with the words "HAZARDOUS WASTE" and the full chemical name.[9]
- Store waste containers in a designated satellite accumulation area, segregated from incompatible materials.[9]

Disposal Procedure:

- Arrange for pickup and disposal by a certified hazardous waste management company.
- Do not attempt to neutralize or dispose of this chemical down the drain.[11]

Workflow for Safe Handling of 3-Chloro-5-nitrophenol

Safe Handling and Disposal Workflow for 3-Chloro-5-nitrophenol



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